

Cloransulam-methyl aerobic soil degradation half-life

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Compound Focus: Cloransulam-Methyl

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Aerobic Soil Degradation Half-Lives

The following table summarizes the aerobic soil degradation half-lives of **cloransulam-methyl** from key studies:

Soil Type / Condition	Half-Life (Days)	Model / Context	Source
Cecil loamy sand	9	Two-compartment model (lab)	[1] [2]
Hanford loam	13	Two-compartment model (lab)	[1] [2]
Cecil loamy sand	16	First-order initial rate model (lab)	[1]
Hanford loam	21	First-order initial rate model (lab)	[1]
16 different soils	13 - 28 (Mean: 18 ±4)	Apparent first-order (lab)	[1] [2]
Sandy loam (field)	6.6 (DT ₅₀)	Field conditions (Wisconsin)	[3]
Lab at 20°C	15	Typical lab condition	[4]
Field (typical)	10	Typical field condition	[4]

Key Influencing Factors:

- **Temperature:** Degradation rates decreased approximately 10-fold when soils were incubated at **5°C** compared to **25°C** [1] [2].
- **Soil Sterilization:** Degradation rates also decreased about 10-fold in **sterilized soils**, indicating a significant microbial role in dissipation [1] [2].
- **Degradation Pathway:** The fate pathway shifts with temperature; at higher temperatures, formation of metabolites and bound residues is favored over mineralization [5].

Detailed Experimental Protocols

To ensure the reproducibility and reliability of the half-life data, the core studies followed rigorous laboratory protocols.

1. Core Aerobic Soil Metabolism Study

This method is detailed in the 1996 *Journal of Agricultural and Food Chemistry* paper [1] [2].

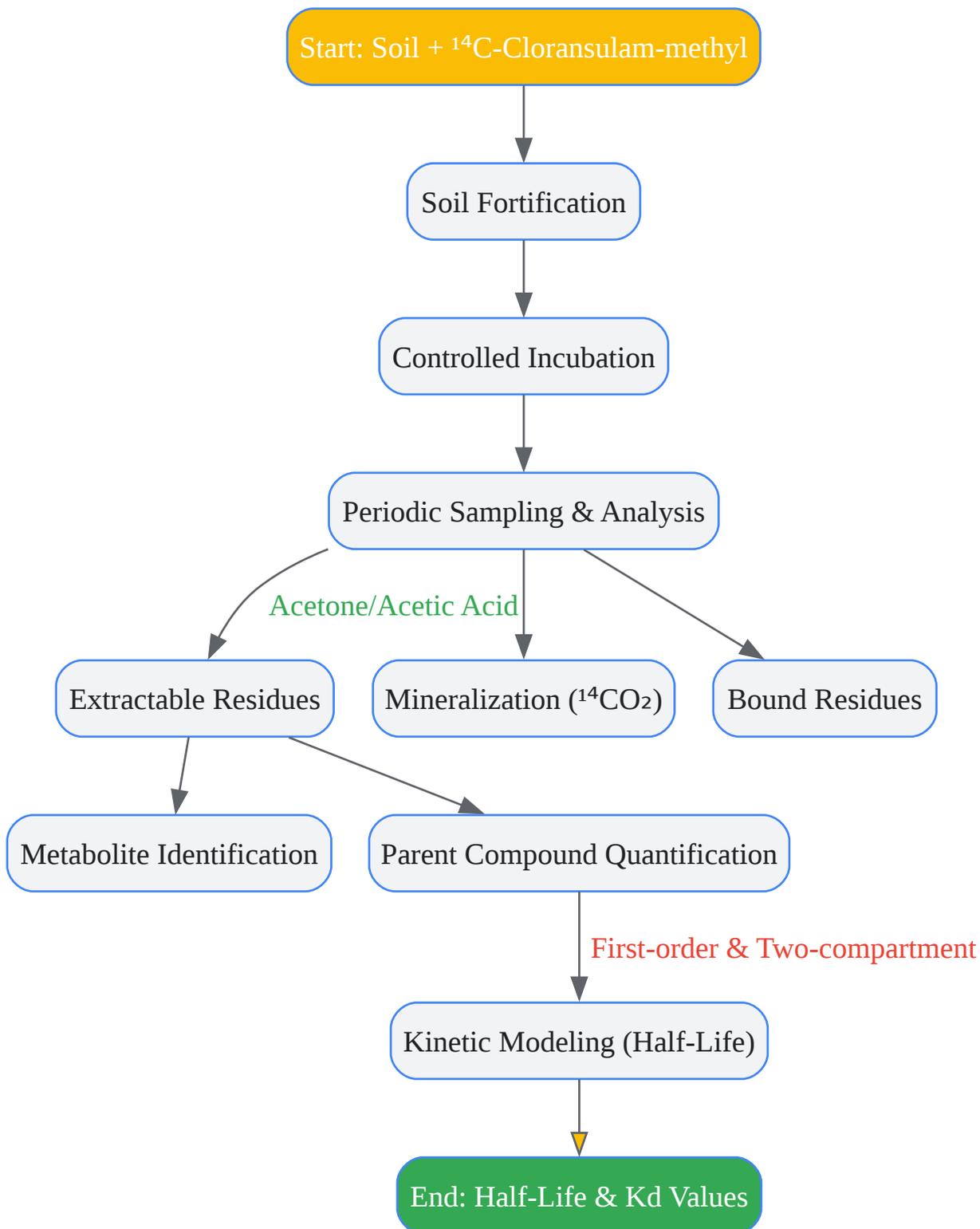
- **Soil Preparation:** Two soils (Cecil loamy sand and Hanford loam) were fortified with **66 ng of [¹⁴C]cloransulam-methyl per gram** of soil. The radiolabel was on either the pyrimidine ring or the phenyl ring.
- **Incubation Conditions:**
 - **Temperature:** **25°C** (with a comparison at 5°C).
 - **Moisture:** Maintained at **-100 kPa moisture potential** (field capacity).
 - **Atmosphere:** **Dark** incubation under **positive O₂ pressure** to maintain aerobic conditions.
 - **Duration:** Up to **357 days**.
- **Measurements and Analysis:**
 - **Extraction:** Soil samples were periodically extracted with an **acetone/acetic acid** mixture.
 - **Metabolite Identification:** Extractable metabolites were identified using chromatographic techniques.
 - **Mineralization:** Trapped **¹⁴CO₂** was measured to account for mineralization.
 - **Bound Residues:** The non-extractable **bound residue** fraction was quantified after sequential extraction.
 - **Kinetic Modeling:** Data was fit to both a **first-order initial rate model** and a **nonlinear two-compartment model**.

2. Multi-Soil Degradation and Sorption Study

This expanded study provided a broader view of degradation across different soil properties [1] [2].

- **Soil Selection:** 16 different soils were fortified with a higher rate of **189 ng of [¹⁴C]cloransulam-methyl per gram**.
- **Incubation Conditions:**
 - Consistent with the core study: **25°C, -100 kPa moisture, dark, aerobic**, for up to **55 days**.
- **Additional Analysis:**
 - **Sorption Assessment:** Apparent adsorption coefficients (**Kd**) were determined using a **two-step extraction** procedure.

The workflow of these experimental methods is summarized below:



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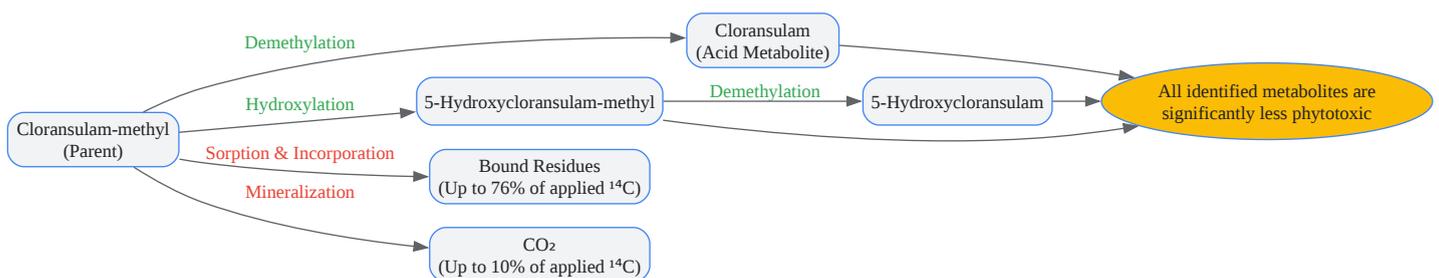
*Experimental workflow for determining **cloransulam-methyl** aerobic soil degradation half-life.*

Degradation Pathway and Metabolites

Cloransulam-methyl degrades in soil through several pathways, forming key metabolites that are less phytotoxic than the parent compound.

- **Primary Metabolites:** The study identified three main metabolites [1] [2]:
 - **Cloransulam** (acid derivative resulting from demethylation)
 - **5-Hydroxycloransulam-methyl**
 - **5-Hydroxycloransulam**
- **Maximum Concentrations:** These metabolites reached maximum concentrations of **25, 9, and 8 ng g⁻¹**, respectively, and were found to be **significantly less phytotoxic** than **cloransulam-methyl** [1] [2].
- **Bound Residues:** A substantial portion of the applied radioactivity formed **non-extractable bound residues**, accumulating up to **76%** of the applied ¹⁴C by the end of the study [1] [2].
- **Mineralization:** Only a small fraction of the parent compound was fully mineralized to CO₂, with evolved ¹⁴CO₂ accounting for up to **10%** of the applied radioactivity [1] [2].

The relationships between the parent compound and its major transformation products are shown below:



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*Primary aerobic soil degradation pathway of **cloransulam-methyl**.*

Environmental Impact and Regulatory Considerations

The degradation profile of **cloransulam-methyl** has direct implications for its environmental fate and regulatory status.

- **Low Persistence, Potential Mobility:** **Cloransulam-methyl** is generally classified as **non-persistent** in soil [4]. However, both the parent and its acid metabolite are classified as **highly mobile** in soil, leading to concerns about potential groundwater contamination [3].
- **Regulatory Follow-Up:** The U.S. EPA requested **prospective groundwater monitoring** and additional phytotoxicity studies as a condition for its registration [3].
- **Effects on Soil Microbiome:** A 2021 study reported that **cloransulam-methyl** can cause changes in the soil bacterial community and affect the abundance of functional genes related to the **nitrogen cycle**, particularly inhibiting the nitrification process [6].

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